

CAS number and molecular structure of 1-Benzyl-5-oxopyrrolidine-3-carboxamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Benzyl-5-oxopyrrolidine-3-carboxamide

Cat. No.: B1336060

[Get Quote](#)

An In-depth Technical Guide to 1-Benzyl-5-oxopyrrolidine-3-carboxamide

This technical guide provides a comprehensive overview of **1-Benzyl-5-oxopyrrolidine-3-carboxamide**, including its chemical properties, synthesis, and biological relevance. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Compound Identification and Properties

1-Benzyl-5-oxopyrrolidine-3-carboxamide is a derivative of the 5-oxopyrrolidine-3-carboxylic acid core structure. This class of compounds is recognized for its versatile applications in pharmaceutical and biochemical research.

Physicochemical Properties

The key identifying and physical properties of **1-Benzyl-5-oxopyrrolidine-3-carboxamide** and its parent carboxylic acid are summarized below.

Property	Value	Source
Compound Name	1-Benzyl-5-oxopyrrolidine-3-carboxamide	-
CAS Number	116041-19-1	[1]
Molecular Formula	C12H14N2O2	[1]
Physical Form	Solid	[1]
Purity	95%	[1]
InChI Key	GXFFGHGZXQWFHG-UHFFFAOYSA-N	[1]
Related Compound	1-Benzyl-5-oxopyrrolidine-3-carboxylic acid	-
CAS Number (Acid)	5733-86-8	[2]
Molecular Formula (Acid)	C12H13NO3	[2]
Molecular Weight (Acid)	219.24 g/mol	[2]
Melting Point (Acid)	142 - 146 °C	[2]
Appearance (Acid)	White to almost white crystalline powder	[2]

Synthesis and Experimental Protocols

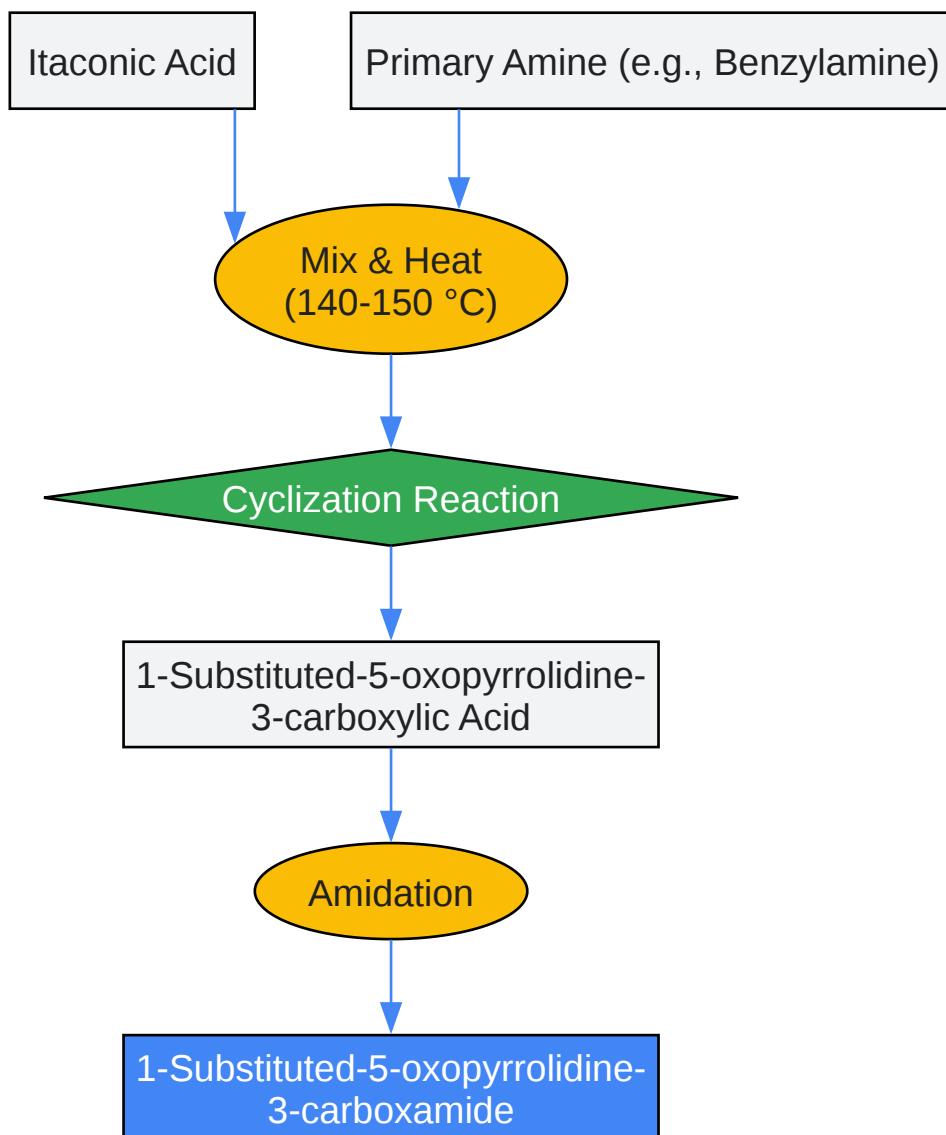
The synthesis of 5-oxopyrrolidine-3-carboxylic acid derivatives typically involves the cyclization of a suitable precursor with an amine.

General Synthesis of 1-Substituted 5-Oxopyrrolidine-3-Carboxylic Acids

A common method for synthesizing the core scaffold involves the reaction of itaconic acid with a primary amine.

Experimental Protocol:

- A mixture of itaconic acid and a primary amine (e.g., benzylamine for the benzyl derivative) is prepared.
- The reaction can be carried out under solvent-free conditions or with the addition of a solvent like acetic acid.
- The mixture is heated to a temperature range of 140–150 °C.[3]
- The reaction proceeds via cyclization to form the corresponding 1-substituted 5-oxopyrrolidine-3-carboxylic acid.[3]
- The resulting acid can then be further derivatized to the carboxamide through standard amidation procedures.

[Click to download full resolution via product page](#)

General synthesis workflow for 5-oxopyrrolidine-3-carboxamides.

Biological Activity and Potential Applications

Derivatives of 5-oxopyrrolidine have demonstrated a wide range of biological activities, making them attractive scaffolds for drug discovery.

Neurological and Pain Disorders

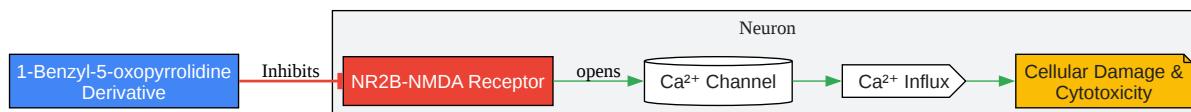
The 5-oxopyrrolidine-3-carboxamide scaffold is being investigated for its potential as an inhibitor of Nav1.8 voltage-gated sodium channels.^[4] These channels are primarily expressed

in sensory neurons and are implicated in various conditions including neuropathic pain, chronic itch, and inflammatory pain.[4] Inhibition of Nav1.8 is a promising strategy for the treatment of these disorders.[4]

Furthermore, structurally related compounds, specifically 1-benzyl-5-oxopyrrolidine-2-carboximidamide derivatives, have shown neuroprotective activities.[5] These compounds were found to protect against N-methyl-D-aspartic acid (NMDA)-induced cytotoxicity.[5]

Proposed Mechanism of Neuroprotection

Based on studies of related compounds, a potential mechanism of action involves the modulation of NMDA receptors. The binding of the compound to the NR2B subunit of the NMDA receptor can lead to a reduction in calcium (Ca^{2+}) influx, which is a key event in excitotoxicity.[5]



[Click to download full resolution via product page](#)

Hypothetical neuroprotective signaling pathway.

Antimicrobial and Anticancer Activity

Other derivatives of the 5-oxopyrrolidine core have been synthesized and evaluated for their antibacterial and anticancer properties.[6][7][8] For instance, certain hydrazone derivatives have shown potent effects against various bacterial strains, including *Staphylococcus aureus* and *Escherichia coli*.[6] Some compounds have also demonstrated notable bactericidal properties and the ability to disrupt biofilms.[6] This highlights the broad therapeutic potential of the 5-oxopyrrolidine scaffold.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-benzyl-5-oxopyrrolidine-3-carboxamide | 116041-19-1 [sigmaaldrich.com]
- 2. chemimpex.com [chemimpex.com]
- 3. researchgate.net [researchgate.net]
- 4. 5-Oxopyrrolidine-3-carboxamides as Nav1.8 Inhibitors for Treating Pain Disorders, Cough Disorders, and Acute and Chronic Itch Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Design, synthesis and biological evaluation of 1-benzyl-5-oxopyrrolidine-2-carboximidamide derivatives as novel neuroprotective agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Synthesis of 1-(2-Hydroxy-5-methylphenyl)-5-oxopyrrolidine-3-carboxylic Acid Derivatives as a Promising Scaffold Against Disease-Causing Bacteria Relevant to Public Health - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. Synthesis of 1-(2-Hydroxyphenyl)- and (3,5-Dichloro-2-hydroxyphenyl)-5-oxopyrrolidine-3-carboxylic Acid Derivatives as Promising Scaffolds for the Development of Novel Antimicrobial and Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number and molecular structure of 1-Benzyl-5-oxopyrrolidine-3-carboxamide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1336060#cas-number-and-molecular-structure-of-1-benzyl-5-oxopyrrolidine-3-carboxamide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com